

Proper Disposal of Resorcinol: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Resorcinol*

Cat. No.: *B1680541*

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Resorcinol, a benzenediol with various industrial and pharmaceutical applications, requires careful handling and disposal due to its potential health and environmental hazards. This guide provides essential safety and logistical information for the proper disposal of **resorcinol** in a laboratory setting, ensuring the safety of personnel and compliance with regulations.

Immediate Safety and Spill Response

In the event of a **resorcinol** spill, immediate and appropriate action is crucial to mitigate exposure and prevent environmental contamination.

Personal Protective Equipment (PPE): Before handling **resorcinol**, ensure you are equipped with the following:

- **Gloves:** Chemical-resistant gloves.
- **Eye Protection:** Safety glasses or a face shield.
- **Body Protection:** A lab coat or chemical-resistant suit.
- **Respiratory Protection:** For larger spills or in areas with inadequate ventilation, a NIOSH-approved respirator is recommended.

Spill Cleanup Procedure:

- **Evacuate and Secure:** Evacuate all non-essential personnel from the spill area and secure the entrance.
- **Ventilate:** Ensure the area is well-ventilated.
- **Containment:** For liquid spills, cover the area with dry lime, sand, or soda ash.^[1] For solid spills, moisten the material to prevent dust formation or use a HEPA-filter vacuum for cleanup.^[1]
- **Collection:** Carefully collect the spilled material and absorbents into a sealed, labeled container for disposal.
- **Decontamination:** Wash the spill area thoroughly after the cleanup is complete.
- **Do NOT** wash spills into the sewer system.^[1]

Step-by-Step Disposal Protocol

The disposal of **resorcinol** and its contaminated materials must be handled as hazardous waste. Adherence to local, state, and federal regulations is mandatory.

- **Waste Identification and Segregation:**
 - Identify all waste containing **resorcinol**, including pure **resorcinol**, solutions, and contaminated materials (e.g., gloves, absorbent pads, and empty containers).
 - Segregate **resorcinol** waste from other laboratory waste streams to prevent incompatible chemical reactions. **Resorcinol** is incompatible with oxidizing agents, acids, iron and its salts, and several other compounds.^[1]
- **Packaging and Labeling:**
 - Place **resorcinol** waste into a suitable, tightly closed, and properly labeled container.^[2]
 - The label should clearly indicate "Hazardous Waste" and "**Resorcinol**."
- **Storage:**

- Store the sealed waste containers in a cool, dry, and well-ventilated area, away from direct sunlight and incompatible materials.[\[3\]](#)
- Disposal Method:
 - The recommended method for disposing of **resorcinol** is through incineration. The material should be dissolved or mixed with a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber.[\[2\]](#)[\[4\]](#)
 - Alternatively, surplus and non-recyclable **resorcinol** can be offered to a licensed disposal company.[\[2\]](#)
- Consult with Authorities:
 - It is imperative to consult with your institution's Environmental Health and Safety (EHS) department and local environmental regulatory agencies for specific guidance on acceptable disposal practices.[\[4\]](#)[\[5\]](#) Generators of waste containing **resorcinol** (≥ 100 kg/mo) must adhere to EPA regulations concerning storage, transportation, treatment, and disposal.[\[4\]](#)

Quantitative Data Summary

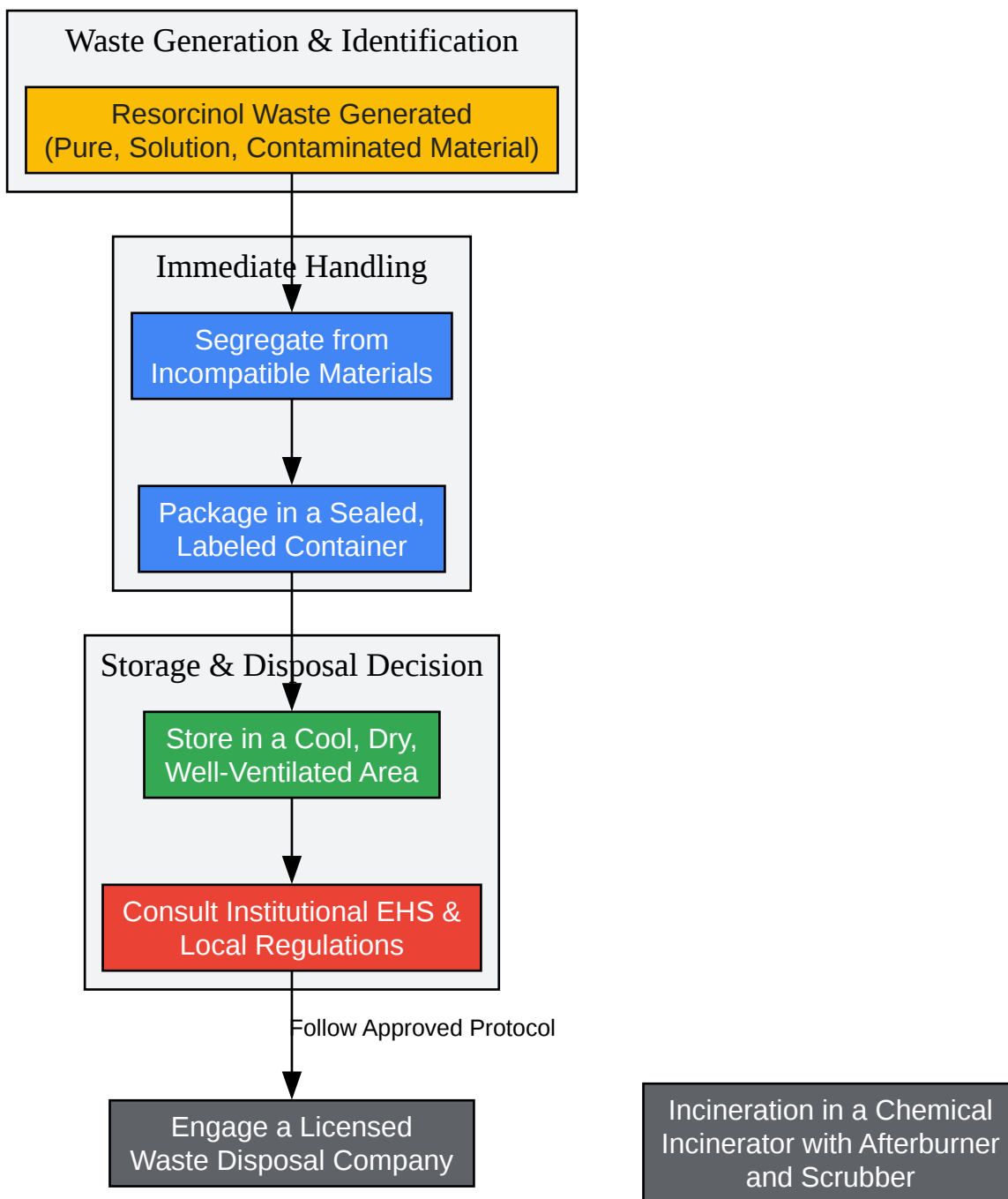
For the safety of personnel handling **resorcinol**, it is important to be aware of the established workplace exposure limits.

Agency	Time-Weighted Average (TWA)	Short-Term Exposure Limit (STEL)
NIOSH	45 mg/m ³ (10 ppm) over a 10-hour workshift	90 mg/m ³ (20 ppm) for any 15-minute work period
ACGIH	45 mg/m ³ (10 ppm) over an 8-hour workshift	90 mg/m ³ (20 ppm)

Data sourced from the New Jersey Department of Health Hazardous Substance Fact Sheet.[\[1\]](#)

Resorcinol Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **resorcinol** waste in a laboratory setting.



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Caption: A flowchart outlining the key steps for the safe disposal of **resorcinol** waste.

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